

# Practical Application of Imidazolinone Herbicides in Weed Control: Application Notes and Protocols

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## Compound of Interest

Compound Name: AC-94149

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These application notes provide a comprehensive overview of the practical application of imidazolinone herbicides in weed control. This document details their mechanism of action, target weed spectrum, crop selectivity, and application guidelines. Furthermore, it includes detailed experimental protocols for evaluating herbicide efficacy and analyzing residues, designed to assist researchers in their studies.

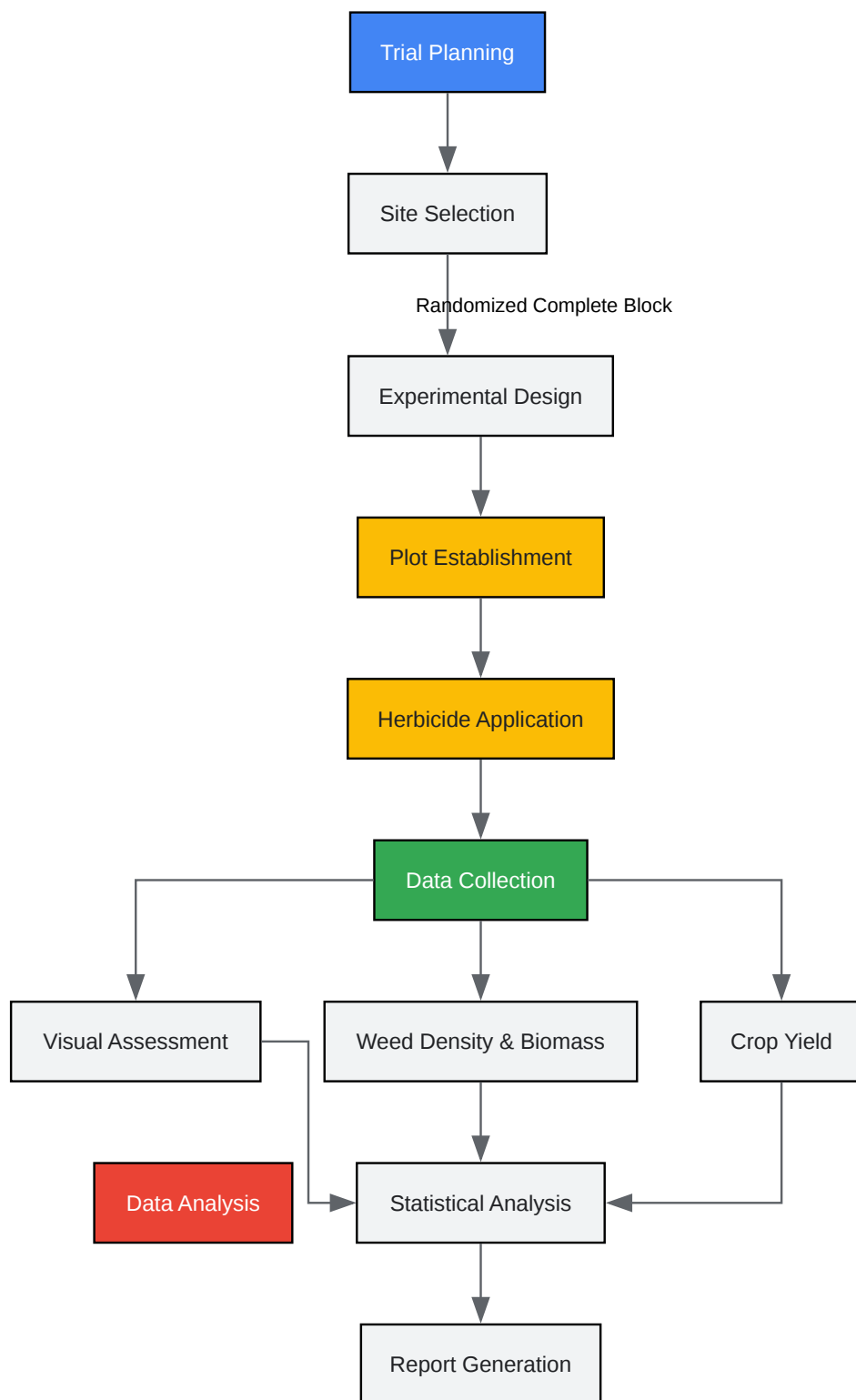
## Introduction to Imidazolinone Herbicides

Imidazolinone herbicides are a class of chemical compounds used to control a broad spectrum of broadleaf and grassy weeds.[1][2] They are widely utilized in agriculture, forestry, and non-crop areas due to their effectiveness at low application rates and favorable environmental profiles.[3][4] Members of this herbicide family include imazamox, imazethapyr, imazapyr, imazapic, imazaquin, and imazamethabenz.[1] Their primary mode of action is the inhibition of the acetohydroxyacid synthase (AHAS) enzyme, also known as acetolactate synthase (ALS). [1] This enzyme is crucial for the biosynthesis of branched-chain amino acids (valine, leucine, and isoleucine) in plants, and its inhibition leads to a cessation of plant growth and eventual death.[1]

## Mechanism of Action and Signaling Pathway

Imidazolinone herbicides are absorbed by both the roots and foliage of plants and are translocated through the xylem and phloem to the meristematic tissues where they exert their effect.[5] The inhibition of the AHAS enzyme disrupts protein synthesis and cell growth, leading to the death of susceptible plants.[2]





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